

# preventing polythionic acid stress corrosion cracking

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## Compound Focus: Tetrathionic acid

CAS No.: 13760-29-7

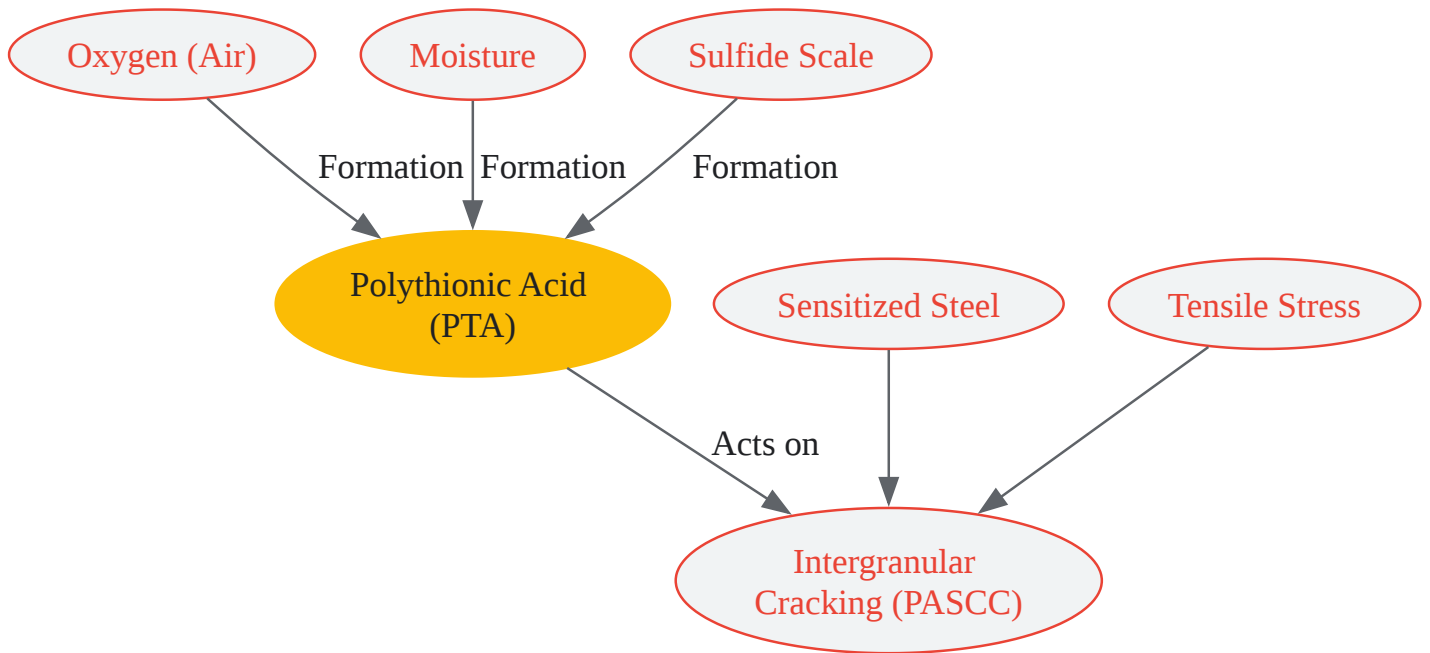
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## Understanding PASCC

- **What is PASCC?** Polythionic Acid Stress Corrosion Cracking is a form of **intergranular cracking** that affects sensitized austenitic stainless steels and some nickel-based alloys [1] [2]. It typically occurs during shutdowns, start-ups, or maintenance when equipment is exposed to air and moisture [3].
- **What causes it?** Cracking requires the simultaneous presence of five conditions [4]:
  - A **sensitized microstructure** in the metal.
  - A **sulfide scale** on the metal surface.
  - **Tensile stress** (residual or applied).
  - **Liquid water**.
  - **Oxygen**.

The following diagram illustrates how these elements interact to cause failure.



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- What is "Sensitization"?** Sensitization occurs when austenitic stainless steels are exposed to temperatures between **450°C and 900°C** [1]. At these temperatures, chromium carbides precipitate at the grain boundaries. This depletes the surrounding area of chromium, making it susceptible to corrosion [1]. Sensitization can happen during high-temperature service or from welding during fabrication [1].

## Prevention and Mitigation Strategies

Prevention focuses on eliminating one or more of the five essential conditions for PASCC, primarily during shutdown periods.

Strategy	Method	Key Details
<b>Alkaline Washing</b> [1] [2] [3]	Flush equipment with an alkaline solution (e.g., soda ash).	Neutralizes any polythionic acids that form upon exposure to air and moisture.
<b>Inert Environment</b> [1]	Purge equipment with dry nitrogen or a nitrogen/ammonia mixture.	Excludes oxygen, preventing the formation of polythionic acids.

Strategy	Method	Key Details
[2]		
<b>Moisture Control</b> [3]	Use dehumidified air purge.	Effective only if the dew point of the air is lower than the metal surface temperature (min. 22°C).
<b>Material Selection</b> [5] [1]	Use low-carbon (L-grades) or stabilized (e.g., 321, 347) stainless steels.	Reduces risk of sensitization from welding. <b>Note:</b> Prolonged high-temperature service can still cause sensitization.

## Inspection and Detection

Inspecting for PASCC is most effective during shutdowns, as cracks may not be present or detectable during operation [3].

- **Common NDE Methods:**
  - **Dye Penetrant Testing (PT):** A common method for detecting surface cracks. Tightly adhering deposits must be removed first via light grinding for accurate results [3].
  - **Eddy Current Testing (ECT):** Useful for detecting surface cracks on the initiation side [3].
  - **Ultrasonic Testing (SWUT/PAUT):** Effective for detecting sub-surface cracks, depending on equipment thickness and accessibility [3].
- **Laboratory Testing:** Standard tests like the **Slow Strain Rate Test (SSRT)** are used to evaluate material susceptibility by simulating corrosive conditions in a controlled environment [5].

## Industry Standards and Best Practices

The following industry standards provide comprehensive guidelines for managing PASCC risk:

- **NACE SP0170:** Details methods for protecting austenitic stainless steels from PASCC during the shutdown of refinery equipment [1] [4].
- **API RP 571:** Provides a general description of the damage mechanism, susceptible materials, critical factors, and inspection methods [2].

## Frequently Asked Questions

- **Which equipment is most vulnerable to PASCC?** Equipment in refineries and petrochemical plants that handle sulfur-containing hydrocarbons at high temperatures is most at risk. This includes **fired heater tubes, heat exchanger tubes, reactor systems in hydroprocessing units, bellows, and piping** in fluid catalytic cracking (FCC) and crude distillation units [2] [3].
- **What is the difference between PASCC and Chloride Stress Corrosion Cracking (CI-SCC)?** While both affect austenitic stainless steels, they have different causes and characteristics. **PASCC** is intergranular and requires a sensitized structure and sulfide scale [6]. **CI-SCC** is transgranular and can occur without sensitization, primarily driven by chlorides, oxygen, and water, often concentrating under insulation or in crevices [4] [6].

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## References

1. EpicFail – Polythionic – British... Acid Stress Corrosion Cracking [bssa.org.uk]
2. Polythionic Acid Stress Corrosion Cracking (PASCC) [inspectioneering.com]
3. Polythionic Acid Stress Corrosion Cracking [corrosionpedia.com]
4. Question 36: Can you provide insight to best practices for prevention ... [afpm.org]
5. (PASCC) Polythionic Acid Stress Corrosion Cracking [linkedin.com]
6. Chloride, Caustic and Polythionic Acid Stress Corrosion ... [corrosionpedia.com]

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